

SDM25N hydrochloride solubility and preparation for experiments

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Compound of Interest

Compound Name: *SDM25N hydrochloride*

Cat. No.: *B1681699*

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Application Notes and Protocols: SDM25N Hydrochloride

Audience: Researchers, scientists, and drug development professionals.

Introduction

SDM25N hydrochloride is a potent and highly selective non-peptide antagonist for the δ -opioid receptor. It exhibits significantly higher affinity for the δ -opioid receptor compared to κ and μ receptors. Recent studies have also identified **SDM25N hydrochloride** as an inhibitor of Dengue virus (DENV) replication, where it targets the viral non-structural protein 4B (NS4B) to restrict genomic RNA replication.^[1] This document provides detailed information on the solubility of **SDM25N hydrochloride** and protocols for its preparation for experimental use.

Physicochemical Properties

- Molecular Weight: 450.96 g/mol ^{[2][3]}
- Formula: $C_{26}H_{26}N_2O_3 \cdot HCl$ ^[2]
- CAS Number: 342884-71-3^[2]
- Appearance: Solid powder^[3]

Solubility Data

The solubility of **SDM25N hydrochloride** in various solvents is summarized below. It is important to note that for aqueous solutions, the solubility is limited. For higher concentrations, DMSO is the recommended solvent. To enhance solubility, sonication or warming the solution to 37°C may be beneficial.[4]

Solvent	Solubility	Concentration (mM)	Notes
DMSO	< 45.09 mg/mL	~100 mM	Sonication is recommended to aid dissolution.[4][5]
Water	< 1 mg/mL	~10 mM[2]	Solubility in aqueous solutions is limited.

Experimental Protocols

Materials:

- **SDM25N hydrochloride** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile water or phosphate-buffered saline (PBS)
- Sterile polypropylene tubes
- Vortex mixer
- Sonicator or water bath at 37°C

Protocol for 100 mM DMSO Stock Solution:

- Equilibrate the **SDM25N hydrochloride** vial to room temperature before opening.

- Weigh the desired amount of **SDM25N hydrochloride** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 100 mM stock solution, use 45.1 mg of **SDM25N hydrochloride**.
- Add the appropriate volume of sterile DMSO to the powder.
- Vortex the solution vigorously to dissolve the compound.
- If the compound does not fully dissolve, sonicate the tube for a few minutes or warm it at 37°C until the solution is clear.[4]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for short-term use (up to 1 month) or -80°C for long-term storage (up to 6 months).[4]

Protocol for 10 mM Aqueous Stock Solution:

- Follow steps 1 and 2 from the DMSO stock solution protocol. To prepare 1 mL of a 10 mM stock solution, use 4.51 mg of **SDM25N hydrochloride**.
- Add the appropriate volume of sterile water or PBS.
- Vortex the solution until the powder is completely dissolved. Gentle warming may be required.
- Sterile filter the solution using a 0.22 µm syringe filter if it is to be used in cell culture.
- Use the aqueous solution fresh or store at 4°C for a very short period. For longer storage, it is recommended to prepare it from a DMSO stock and dilute it in an aqueous buffer immediately before use.

Protocol:

- Thaw a single aliquot of the DMSO stock solution (e.g., 100 mM) at room temperature.

- Dilute the stock solution to the desired final concentration using the appropriate cell culture medium. For example, to prepare a 100 μ M working solution from a 100 mM stock, perform a 1:1000 dilution.
- It is recommended to perform serial dilutions to achieve lower concentrations accurately.
- Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Add the working solution to the cell cultures. For example, **SDM25N hydrochloride** has been shown to have antiviral activity against DENV in HeLa and BHK-21 cells at concentrations ranging from 1-25 μ M.[\[1\]](#)

For animal studies, a common formulation involves a mixture of solvents to ensure solubility and biocompatibility. The following is a suggested formulation, but it should be optimized for the specific animal model and administration route.

Example Formulation:

- 5% DMSO
- 30% PEG300
- 5% Tween 80
- 60% Saline or PBS

Protocol:

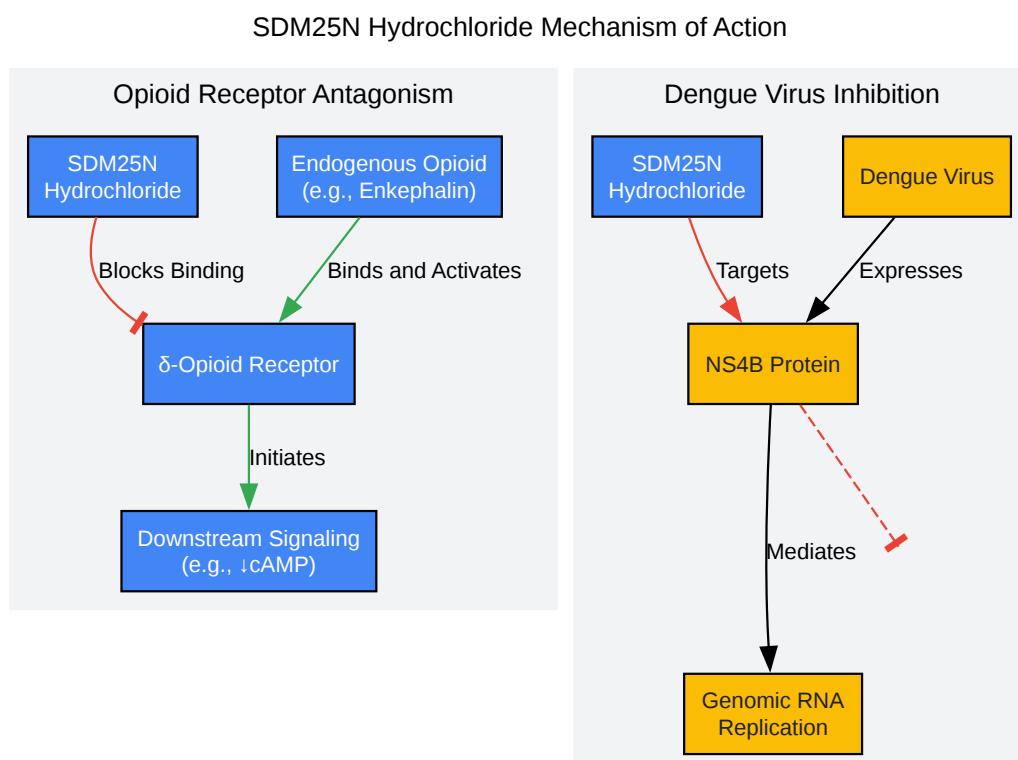
- Prepare a concentrated stock solution of **SDM25N hydrochloride** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add PEG300 and mix until the solution is clear.
- Add Tween 80 and mix thoroughly.

- Finally, add saline or PBS to reach the final volume and mix until the solution is homogeneous.

Storage and Stability

- Solid Powder: Store at -20°C for long-term stability (up to 3 years) or at 4°C for short-term use.[3][5]
- In Solvent: Store stock solutions at -80°C for up to one year.[5] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[4]

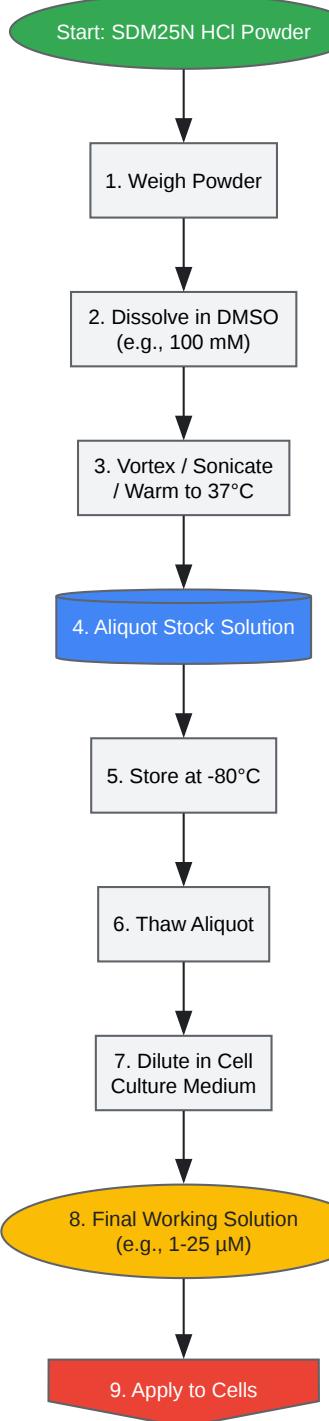
Visualized Pathways and Workflows



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Caption: Mechanism of action of **SDM25N hydrochloride**.

Experimental Workflow: In Vitro Solution Preparation



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SDM25N hydrochloride (CAS 342884-71-3): R&D Systems [rndsystems.com]
- 3. medkoo.com [medkoo.com]
- 4. glpbio.com [glpbio.com]
- 5. SDM25N hydrochloride | TargetMol [targetmol.com]
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